

Application Note: Solid-Phase Extraction of Dihexyl Phthalate from Environmental Matrices

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Compound of Interest

Compound Name: *Dihexyl phthalate*

Cat. No.: *B034410*

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Introduction

Dihexyl phthalate (DHP), a member of the phthalate ester family, is widely used as a plasticizer to enhance the flexibility and durability of various polymer products. Its potential for environmental release and subsequent contamination of water, soil, and sediment raises concerns due to its endocrine-disrupting properties. Accurate and reliable quantification of DHP in environmental matrices is crucial for monitoring its fate and assessing potential risks to ecosystems and human health. Solid-phase extraction (SPE) has emerged as a robust and efficient technique for the selective extraction and preconcentration of DHP from complex environmental samples prior to chromatographic analysis.

This application note provides a detailed protocol for the solid-phase extraction of **dihexyl phthalate** from water, soil, and sediment samples. The methodologies are designed to deliver high recovery rates and low limits of detection, ensuring reliable and accurate quantification for research and monitoring purposes.

Data Presentation

The following tables summarize the quantitative data for the solid-phase extraction of **dihexyl phthalate** and other structurally similar phthalates from various environmental matrices.

Table 1: SPE Recovery of Phthalates in Water Samples

Phthalate	SPE Sorbent	Elution Solvent	Matrix	Recovery (%)	Reference
Di(2-ethylhexyl) phthalate (DEHP)	C18	Dichloromethane/Methanol (50:50, v/v)	River and Marine Water	83	[1]
Di(2-ethylhexyl) phthalate (DEHP)	Chromabond® HLB	Ethyl Acetate	Tap and Waste Water	75-112	[2]
Various Phthalates	C18	Acetonitrile	Water	>70	[3]
Di(2-ethylhexyl) phthalate (DEHP)	Sep-Pak C18	Methanol	Bottled Water	~95	[4]

Table 2: SPE Recovery of Phthalates in Soil and Sediment Samples

Phthalate	Extraction Method	Elution/Extraction Solvent	Matrix	Recovery (%)	Reference
Di(2-ethylhexyl) phthalate (DEHP)	Pressurized Liquid Extraction	Hexane/Acetone (1:1, v/v)	Soil	86.0-99.8	[5]
Di-n-hexyl phthalate (DNHP)	Toluene Extraction	Toluene	Glass Fiber Filter/Tenax	100	[6]
Various Phthalates	Soxhlet Extraction	Not Specified	Sewage Sludge	90-110	
Various Phthalates	Microwave Assisted Extraction	Ethyl Acetate	Soil	84-115	

Table 3: Limits of Detection (LOD) and Quantification (LOQ) for Phthalates

Phthalate	Matrix	Analytical Method	LOD	LOQ	Reference
Di(2-ethylhexyl) phthalate (DEHP)	Water	HPLC-MS	0.03 µg/L	-	[5]
Di(2-ethylhexyl) phthalate (DEHP)	Soil	HPLC-MS	0.02 mg/kg	0.05 mg/kg	[5]
Di-n-hexyl phthalate (DNHP)	Air	GC-FID	-	6.56 µg	[6]
Various Phthalates	Water	SPE-HPLC-PDA	0.003 µg/mL	0.01 µg/mL	[4]
Various Phthalates	Water	GC-MS	45-500 ng/L	-	
Various Phthalates	Tap and Waste Water	SPE-GC-MS	-	0.82-71 ng/L	[2]

Experimental Protocols

Solid-Phase Extraction of Dihexyl Phthalate from Water Samples

This protocol is suitable for the extraction of DHP from various aqueous matrices, including surface water, groundwater, and wastewater.

Materials:

- SPE Cartridges: C18 (500 mg, 6 mL) or Chromabond® HLB (200 mg, 3 mL)
- Methanol (HPLC grade)

- Acetonitrile (HPLC grade)
- Ethyl Acetate (HPLC grade)
- Dichloromethane (HPLC grade)
- Deionized water
- SPE vacuum manifold
- Glass fiber filters (1 μm pore size)
- Concentrator tube

Protocol:

- Sample Pretreatment:
 - Collect water samples in pre-cleaned amber glass bottles.
 - Filter the water sample through a 1 μm glass fiber filter to remove suspended particles.
 - For samples with high organic content, adjust the pH to < 2 with sulfuric acid to improve preservation.
- SPE Cartridge Conditioning:
 - For C18 cartridges: Sequentially pass 5 mL of ethyl acetate, 5 mL of methanol, and 5 mL of deionized water through the cartridge. Do not allow the cartridge to go dry.
 - For Chromabond® HLB cartridges: Condition with 5 mL of ethyl acetate, followed by 5 mL of methanol, and finally 5 mL of deionized water.
- Sample Loading:
 - Pass the pre-filtered water sample (typically 100-1000 mL) through the conditioned SPE cartridge at a flow rate of 5-10 mL/min.
- Washing:

- After loading the entire sample, wash the cartridge with 5-10 mL of deionized water to remove any interfering polar compounds.
- Dry the cartridge under vacuum for 10-20 minutes to remove residual water.
- Elution:
 - Elute the retained DHP from the cartridge with a suitable solvent. Effective elution solvents include:
 - Ethyl acetate (2 x 5 mL)
 - A mixture of dichloromethane and methanol (50:50, v/v) (2 x 5 mL)
 - Acetonitrile (2 x 5 mL)
 - Collect the eluate in a concentrator tube.
- Concentration and Reconstitution:
 - Evaporate the eluate to near dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in a small, precise volume (e.g., 1 mL) of a suitable solvent (e.g., hexane or acetonitrile) for subsequent analysis by GC-MS or HPLC.

Solid-Phase Extraction of Dihexyl Phthalate from Soil and Sediment Samples

This protocol outlines the extraction of DHP from solid environmental matrices.

Materials:

- Mortar and pestle or grinder
- Soxhlet extraction apparatus or Pressurized Liquid Extraction (PLE) system
- Extraction thimbles
- Hexane (HPLC grade)

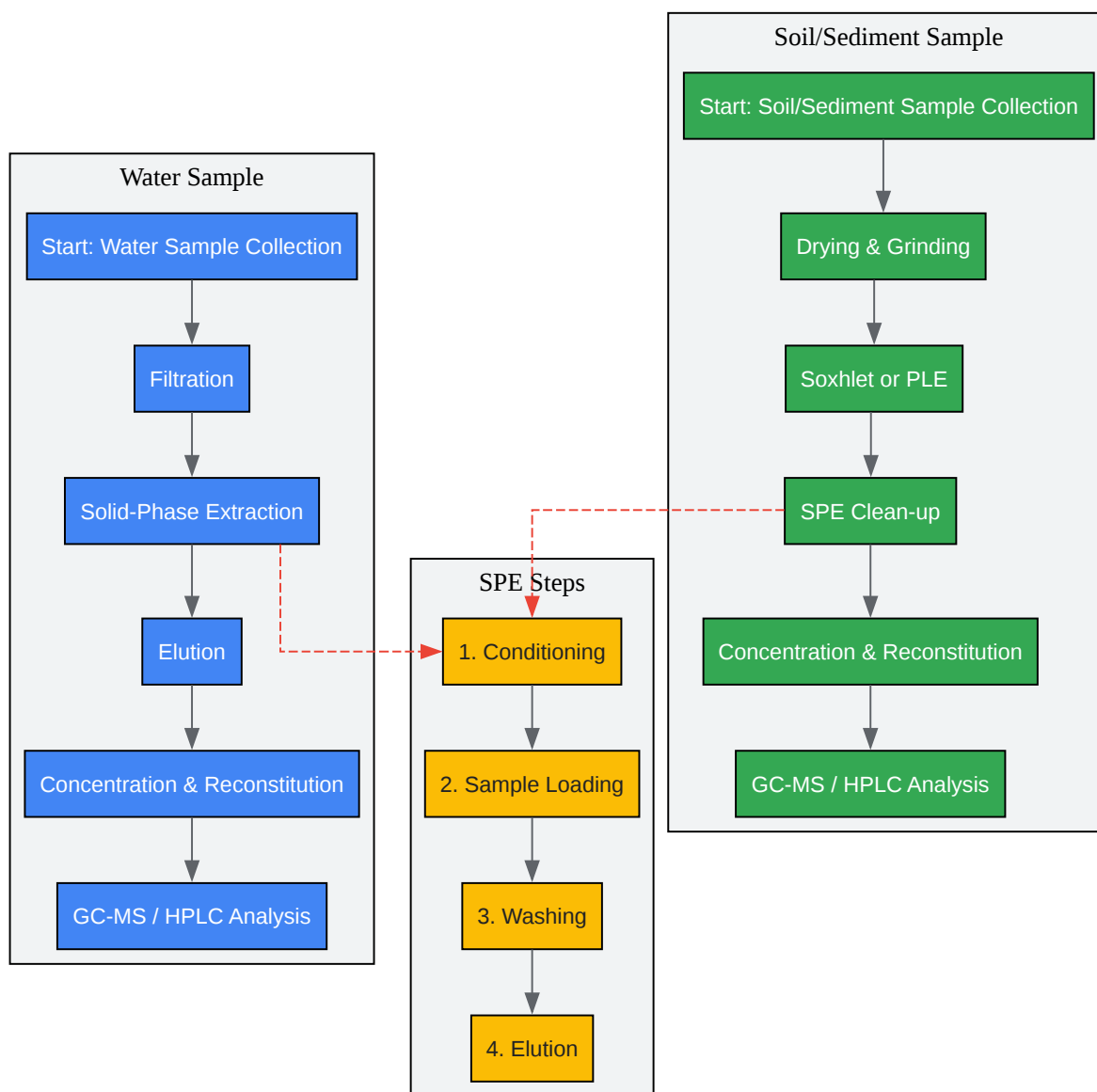
- Acetone (HPLC grade)
- Dichloromethane (HPLC grade)
- Anhydrous sodium sulfate
- SPE Cartridges: C18 or Florisil®
- Rotary evaporator

Protocol:

- Sample Pretreatment:
 - Air-dry the soil or sediment sample to a constant weight.
 - Grind the dried sample using a mortar and pestle or a mechanical grinder to increase the surface area.
 - Sieve the sample to obtain a uniform particle size.
- Extraction:
 - Soxhlet Extraction:
 - Accurately weigh 10-20 g of the pretreated sample and mix it with an equal amount of anhydrous sodium sulfate.
 - Place the mixture in a cellulose extraction thimble and extract with a suitable solvent (e.g., a mixture of hexane and acetone (1:1, v/v) or dichloromethane) for 6-8 hours.
 - Pressurized Liquid Extraction (PLE):
 - Mix the sample with a dispersing agent (e.g., diatomaceous earth) and pack it into the extraction cell.
 - Extract with a suitable solvent (e.g., hexane/acetone 1:1) at elevated temperature and pressure according to the instrument's operating manual.

- Clean-up (using SPE):
 - Concentrate the extract from the Soxhlet or PLE to approximately 1 mL using a rotary evaporator.
 - Condition an SPE cartridge (e.g., C18 or Florisil®) with the appropriate solvent.
 - Load the concentrated extract onto the conditioned cartridge.
 - Wash the cartridge with a non-polar solvent (e.g., hexane) to remove non-polar interferences.
 - Elute the DHP with a more polar solvent or solvent mixture (e.g., a mixture of hexane and dichloromethane or ethyl acetate).
- Concentration and Reconstitution:
 - Evaporate the eluate to near dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in a precise volume of a suitable solvent for instrumental analysis.

Visualization



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Caption: Experimental workflow for the solid-phase extraction of **dihexyl phthalate**.

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